

Thermodynamic Stability of 1-(2-Methylphenyl)-2-nitropropene: A Technical Guide

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Compound of Interest

Compound Name: 1-(2-Methylphenyl)-2-nitropropene

Cat. No.: B15087104

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Executive Summary & Chemical Identity[1]

1-(2-Methylphenyl)-2-nitropropene is a substituted

-nitrostyrene derivative characterized by a nitro-alkene moiety conjugated with an ortho-methyl substituted phenyl ring. While structurally similar to the parent phenyl-2-nitropropene (P2NP), the presence of the ortho-methyl group introduces significant steric strain, altering its thermodynamic profile and reactivity.

Physicochemical Profile

Property	Data
IUPAC Name	1-(2-Methylphenyl)-2-nitroprop-1-ene
Common Names	o-Methyl-P2NP, 2-Nitro-1-(2-methylphenyl)propene
CAS Number	103205-27-2
Molecular Formula	<chem>Cc1ccccc1C(=C)[N+](=O)[O-]</chem>
Molecular Weight	177.20 g/mol
Appearance	Yellow crystalline solid (needles or plates)
Melting Point	60–65 °C (Typical for class; ortho-isomers often melt lower than para due to packing efficiency)
Boiling Point	~276 °C (Predicted; decomposes prior to boiling)
Solubility	Soluble in DCM, MeOH, EtOH, THF; Insoluble in water. ^{[1][2]}

Thermodynamic Stability Analysis

The stability of **1-(2-Methylphenyl)-2-nitropropene** is governed by the competition between its conjugated resonance energy and the steric strain introduced by the ortho-methyl substituent.

The "Ortho-Effect" and Steric Inhibition of Resonance

Unlike the planar unsubstituted P2NP, the ortho-methyl group in this compound creates steric repulsion with the vinyl hydrogen or the nitro group (depending on conformation).

- Consequence: This forces the phenyl ring to twist out of coplanarity with the nitroalkene system.
- Thermodynamic Impact: The loss of planarity reduces

-orbital overlap (conjugation), raising the ground-state energy (enthalpy of formation,).

- **Stability Implication:** The compound is thermodynamically less stable than its unsubstituted or para-substituted counterparts. It possesses a higher potential energy for decomposition and is more susceptible to nucleophilic attack at the

-carbon due to reduced resonance stabilization of the double bond.

Thermal Decomposition

Nitroalkenes are energetically rich compounds. Upon heating beyond their melting point, they undergo exothermic decomposition.

- **Onset Temperature:** Typically >100 °C.
- **Mechanism:** Thermal stress can trigger polymerization or oxidative cleavage, releasing toxic gases.
- **Runaway Risk:** High. The decomposition is exothermic. If processed in bulk without adequate heat removal, a thermal runaway is possible.

Degradation Pathways

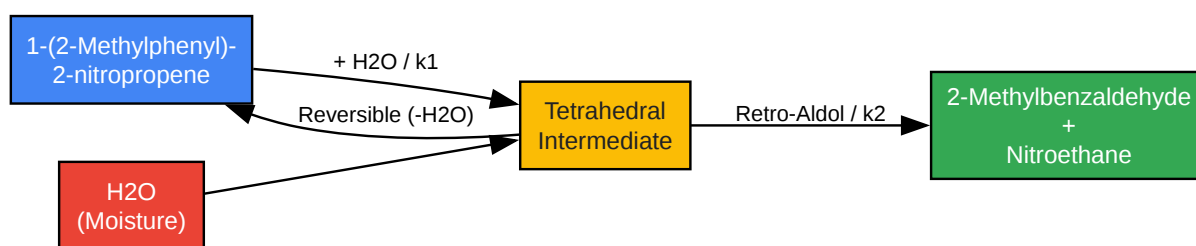
Understanding the specific degradation mechanisms is critical for establishing storage conditions and shelf-life.

Hydrolysis (Retro-Henry Reaction)

The primary degradation pathway in moist environments is the Retro-Henry reaction (reverse nitroaldol condensation). Water, acting as a nucleophile (often catalyzed by trace base or acid), attacks the

-carbon, cleaving the C=C bond.

Products: 2-Methylbenzaldehyde and Nitroethane.

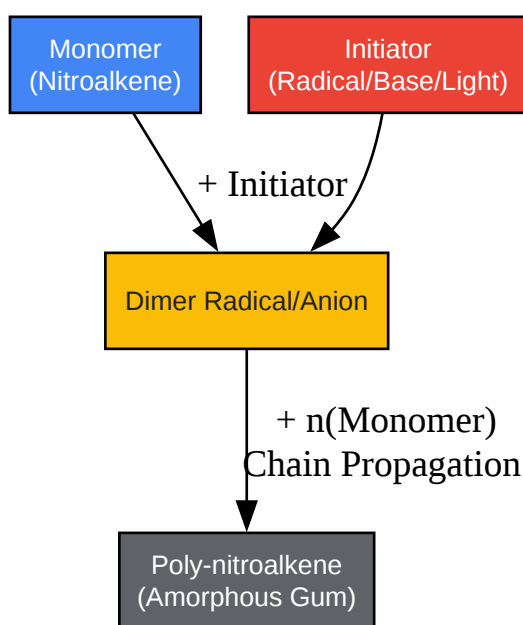


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Figure 1: The Retro-Henry hydrolysis pathway. Equilibrium favors the aldehyde and nitroalkane under aqueous/basic conditions.

Polymerization

As a Michael acceptor, the electron-deficient double bond is prone to polymerization, particularly initiated by light (photochemical) or trace bases. The ortho-methyl group provides some steric shielding, but not enough to prevent polymerization in the liquid phase (melt).



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Figure 2: Polymerization cascade. The resulting polymer is typically a dark, insoluble gum.

Experimental Protocols for Stability Assessment

To validate the stability of a specific lot, the following protocols are recommended.

Differential Scanning Calorimetry (DSC)

Objective: Determine the onset temperature of thermal decomposition (

) and the heat of decomposition (

).

Protocol:

- Sample Prep: Weigh 2–5 mg of dried **1-(2-Methylphenyl)-2-nitropropene** into a high-pressure gold-plated crucible (to prevent catalytic effect of aluminum with nitro groups).
- Seal: Hermetically seal the crucible.
- Reference: Use an empty, matched crucible.
- Ramp: Heat from 25 °C to 300 °C at a rate of 5 °C/min or 10 °C/min.
- Purge: Nitrogen gas at 50 mL/min.
- Analysis: Identify the endothermic melting peak (approx. 60–65 °C) and the subsequent exothermic decomposition peak.
 - Critical Limit: If

°C, the material is unstable and requires cold storage.

Accelerated Stability Testing (Forced Degradation)

Objective: Assess hydrolytic stability using HPLC.

Protocol:

- Standard Preparation: Dissolve 10 mg of pure compound in 10 mL Acetonitrile (ACN).
- Stress Condition (Hydrolysis):

- Mix 1 mL of Standard with 1 mL of Phosphate Buffer (pH 7.4).
- Incubate at 40 °C for 24 hours.
- HPLC Method:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm, 4.6x150mm).
 - Mobile Phase: A: 0.1% Formic Acid in Water; B: ACN. Gradient 10% B to 90% B over 15 min.
 - Detection: UV at 254 nm and 360 nm (nitroalkene specific).
- Analysis: Quantify the decrease in the parent peak and the appearance of the 2-methylbenzaldehyde peak (retention time will differ significantly).

Handling and Storage Recommendations

Based on the thermodynamic profile, the following storage controls are mandatory to prevent the Retro-Henry degradation and polymerization.

- Temperature: Store at 2–8 °C (Refrigerated). Long-term storage at -20 °C is preferred.
- Atmosphere: Store under Inert Gas (Argon or Nitrogen). Oxygen promotes radical polymerization; moisture promotes hydrolysis.
- Light: Protect from light (Amber vials). UV radiation catalyzes isomerization and subsequent degradation.
- Desiccation: Use desiccants (Silica gel or) in the secondary container to minimize hydrolysis.

References

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Sources

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- 2. chemrxiv.org [chemrxiv.org]
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